

# Personal protective equipment for handling ROC-325

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## Compound of Interest

Compound Name: ROC-325

Cat. No.: B15566339

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## Essential Safety and Handling Guide for ROC-325

FOR RESEARCH USE ONLY. NOT FOR HUMAN OR VETERINARY DIAGNOSTIC OR THERAPEUTIC USE.

This document provides immediate safety, logistical, and operational guidance for researchers, scientists, and drug development professionals handling **ROC-325**. Adherence to these protocols is crucial for ensuring laboratory safety and the integrity of experimental outcomes.

## Immediate Safety and Handling Precautions

While **ROC-325** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), standard laboratory safety practices are mandatory.

Personal Protective Equipment (PPE):

A comprehensive guide to recommended PPE for handling **ROC-325** in both powdered and solution forms is provided below.

PPE Category	Required for Handling Powder	Required for Handling Solution (e.g., in DMSO)	Specifications
Hand Protection	✓	✓	Chemical-resistant gloves (e.g., nitrile or neoprene). Change gloves immediately if contaminated.
Eye Protection	✓	✓	Safety glasses with side shields or safety goggles.
Body Protection	✓	✓	Laboratory coat. Ensure it is fully buttoned.
Respiratory Protection	Recommended, especially if weighing or transferring powder.	Not generally required if handled in a fume hood.	Use a NIOSH-

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